

comparison of mandipropamid vs dimethomorph efficacy

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Compound Focus: Mandipropamid

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Comparative Efficacy Overview

The table below summarizes the key characteristics and efficacy data for **mandipropamid** and dimethomorph based on an analysis of field studies and recent research.

Feature	Mandipropamid	Dimethomorph
FRAC Code	40 (Carboxylic Acid Amide - CAA) [1]	40 (Carboxylic Acid Amide - CAA) [2]
Mode of Action	Inhibits cellulose synthesis in the cell wall of oomycetes; acts externally without entering the cell [3].	Inhibits cellulose synthesis; precise molecular target is supported by cross-resistance data within the CAA group [3].
Overall Efficacy (Meta-Analysis)	Classified among the least effective CAAs in a quantitative review (2000-2008 data) [4].	Classified among the least effective CAAs in a quantitative review (2000-2008 data) [4].
Recent Field Efficacy (2023 Report)	Showed reduced efficacy against cucumber downy mildew in recent years [2].	Showed reduced efficacy against cucumber downy mildew in recent years [2].

Feature	Mandipropamid	Dimethomorph
Pathogen Resistance	Documented resistance development in <i>Pseudoperonospora cubensis</i> populations [2].	Documented resistance development in <i>Pseudoperonospora cubensis</i> populations; cross-resistance with other CAAs is established [2] [3].
Key Consideration	Most effective when tank-mixed with protectant fungicides [4].	Performance is influenced by application timing and pathogen population dynamics [2].

Detailed Experimental Data and Protocols

The comparative data comes from specific types of scientific studies. Understanding the methodology is crucial for interpreting the results.

Source of Broad Efficacy Data (Table 1: Overall Efficacy)

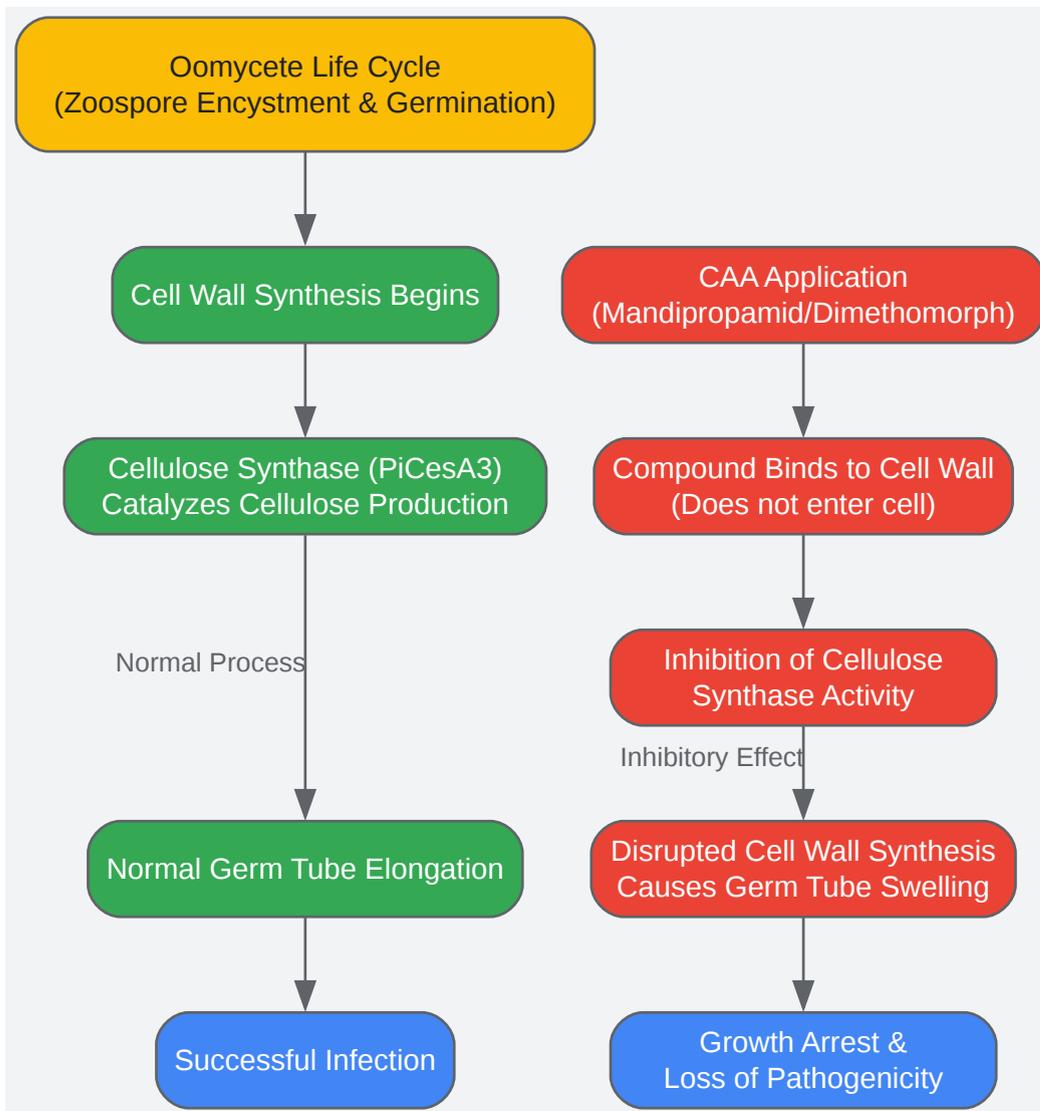
- **Objective:** To quantitatively compare the effect of various fungicide groups on cucurbit downy mildew.
- **Method:** A **meta-analysis** was conducted on 105 field studies published from 2000 to 2008 [4]. The effect of each fungicide was calculated as the standardized mean difference in disease intensity between treated plots and untreated controls.
- **Result:** This analysis provided a high-level, statistical comparison of fungicide groups, categorizing CAAs like **mandipropamid** and dimethomorph as less effective than other chemical groups during that period [4].

Source of Recent Efficacy and Resistance Notes (Table 1: Recent Field Efficacy & Resistance)

- **Objective:** To evaluate year-to-year fungicide efficacy and the combination of cultivar resistance with fungicide programs to manage cucumber downy mildew.
- **Method:** **Field trials** were conducted in 2016 and 2017. Researchers assessed disease severity and marketable yield of different cucumber cultivars treated with various fungicide programs, including those containing **mandipropamid** and dimethomorph. The disease severity was quantified using the relative area under the disease progress curve (rAUDPC) [2].
- **Result:** This study provided recent, localized evidence of reduced efficacy for these fungicides, linking performance to specific year-to-year variations in pathogen populations [2].

Mechanism of Action Comparison

Both **mandipropamid** and dimethomorph belong to the FRAC group 40 (Carboxylic Acid Amides) and share a similar mode of action, which primarily targets the cellulose synthase enzyme complex (PiCesA3) in oomycetes [3]. The following diagram illustrates the established mechanism for **mandipropamid**, which is representative of the CAA group.



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*Diagram: **Mandipropamid**'s established mechanism shows CAA fungicides inhibit cellulose synthase, preventing normal germ tube growth in oomycetes [3]. Dimethomorph is understood to share this target site, explaining observed cross-resistance.*

Usage and Resistance Management Recommendations

Given the evidence of reduced efficacy and resistance, the following practices are recommended for researchers and agricultural professionals:

- **Avoid Solo Applications:** Both **mandipropamid** and dimethomorph should not be used as single-site fungicides in a program. The meta-analysis showed that a combination of systemic and protectant fungicides resulted in a proportional increase in efficacy [4].
- **Prioritize Tank Mixing:** Always tank-mix these CAAs with multi-site contact fungicides (e.g., chlorothalonil or mancozeb) to improve control and delay the development of further resistance [2].
- **Rotate Modes of Action:** Use these fungicides in rotation with products from different FRAC groups (e.g., propamocarb, FRAC 28; cyazofamid, FRAC 21; or oxathiapiprolin, FRAC 49) that have demonstrated higher efficacy [4] [2].
- **Monitor Local Resistance:** Fungicide performance is highly dependent on local pathogen population dynamics. Implement regular sensitivity monitoring to inform the effectiveness of CAA fungicides in your specific region [2].

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